

Maleic Anhydride: A Technical Guide for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MaleicAnhydride

Cat. No.: B1173083

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This guide provides an in-depth overview of maleic anhydride, focusing on its chemical properties, synthesis, key reactions, and applications relevant to researchers, scientists, and professionals in drug development.

Core Identification and Molecular Structure

Maleic anhydride is a versatile and highly reactive organic compound, functioning as a crucial intermediate in the synthesis of a vast array of chemicals and polymers.[1][2] It is the acid anhydride of maleic acid and presents as a colorless or white solid with a characteristic acrid odor.[3][4]

- CAS Number: 108-31-6[3][5][6][7][8]
- Molecular Formula: $C_4H_2O_3$ [3][5][6][7][8][9]

The molecule is planar and features a five-membered ring containing two carbonyl groups adjacent to a carbon-carbon double bond.[3] This electron-deficient double bond and the strained anhydride ring are the sources of its high reactivity.[1][10]

Physicochemical Properties

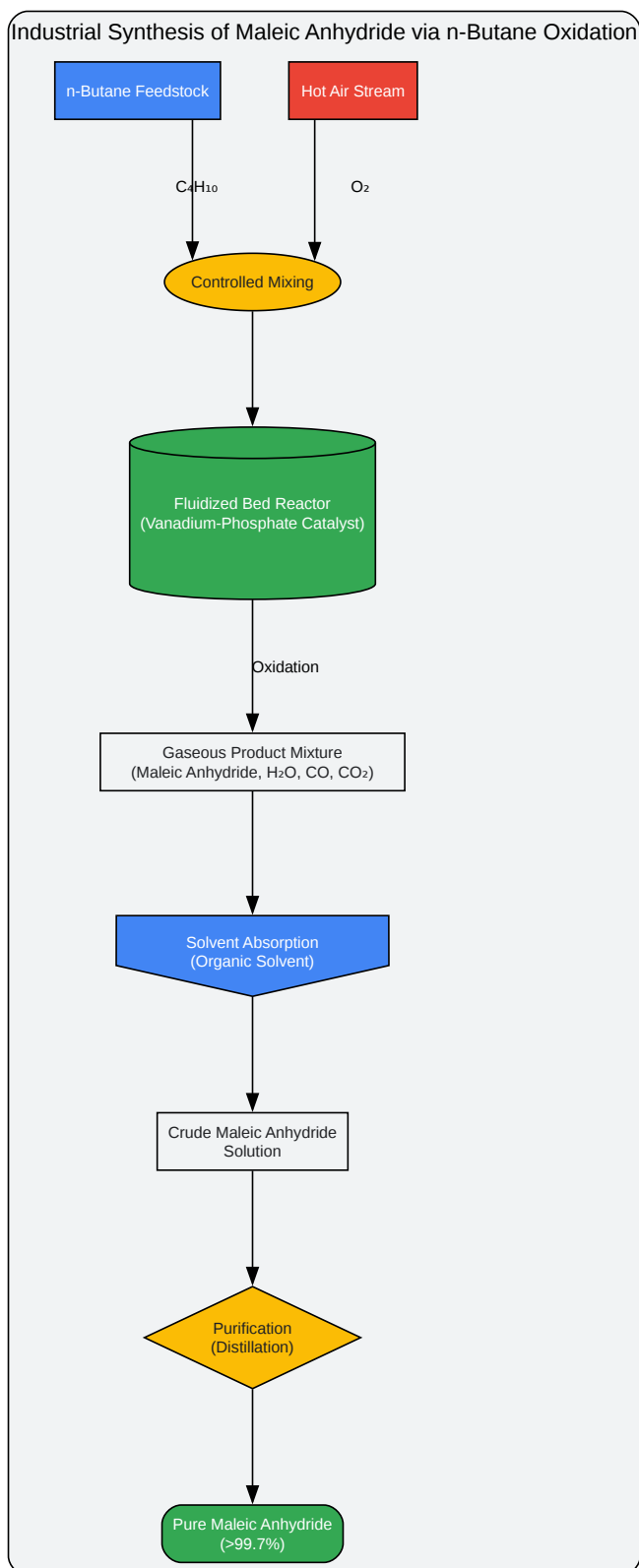
The quantitative properties of maleic anhydride are summarized in the table below for easy reference.

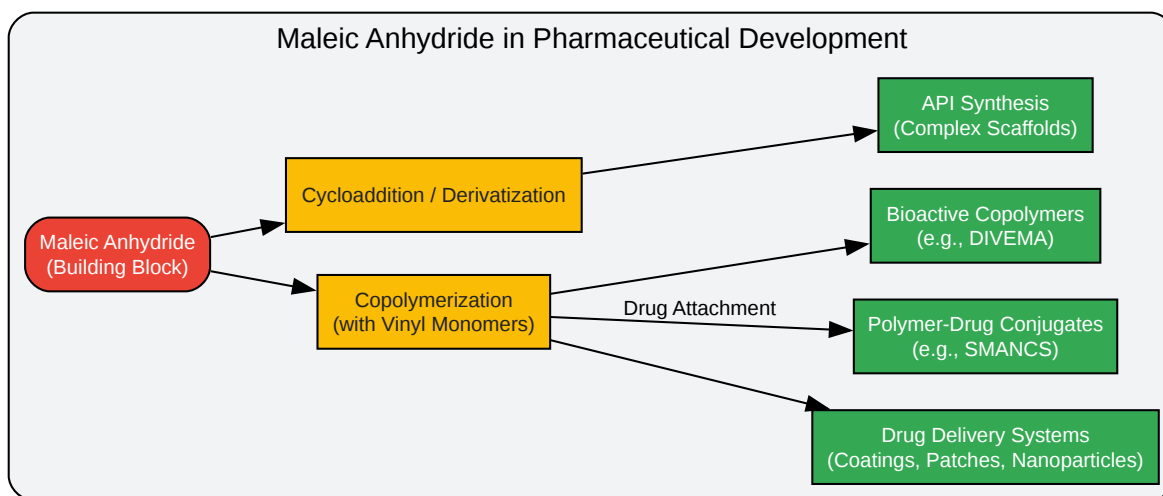
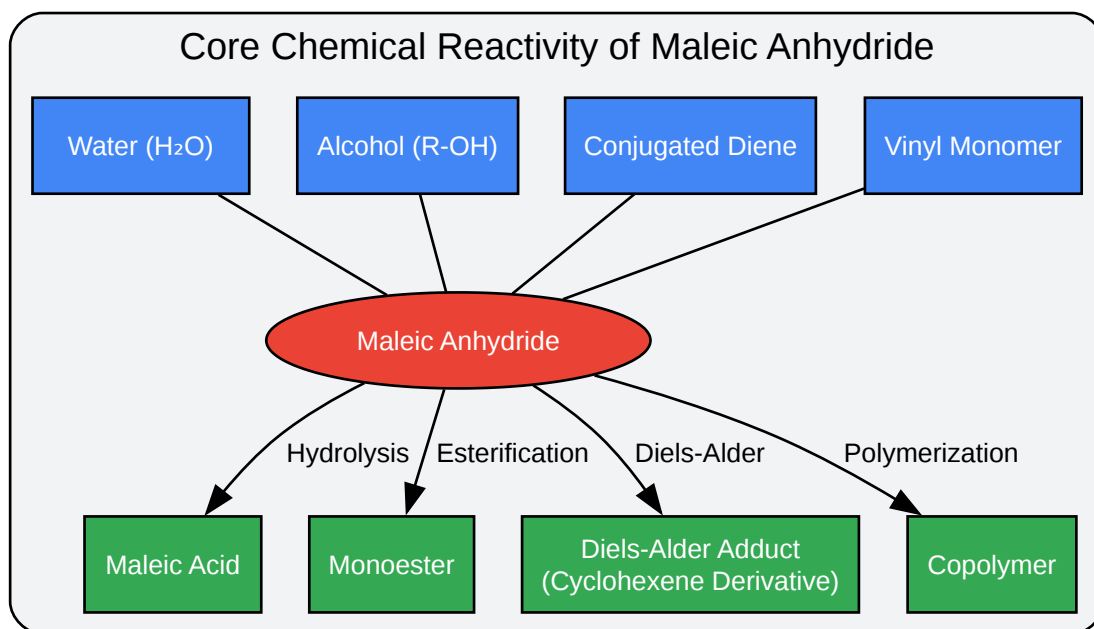
Property	Value	Citations
CAS Number	108-31-6	[3] [5] [6]
Molecular Formula	C ₄ H ₂ O ₃	[5] [6] [9]
Molar Mass	98.06 g/mol	[3] [4] [9]
Appearance	Colorless to white crystalline solid, needles, or flakes	[3] [4] [5]
Odor	Acrid, irritating, choking	[3] [4]
Melting Point	52.8 °C (127.0 °F)	[3] [5]
Boiling Point	202 °C (396 °F)	[3] [5]
Density	1.48 g/cm ³	[3] [4] [5]
Vapor Pressure	0.2 mmHg at 20 °C	[3] [11]
Water Solubility	Reacts with water to form maleic acid; also listed as soluble.	[3] [9] [11]
Solubility in Organics	Soluble in ethanol, ether, and acetone.	[5] [6] [9]
Flash Point	102 - 103 °C (215 - 218 °F)	[5] [11]
Autoignition Temp.	~470 °C (878 - 890 °F)	[11]

Industrial Synthesis

The primary route for the large-scale industrial production of maleic anhydride is the vapor-phase oxidation of n-butane using a vanadium-phosphate catalyst.[\[3\]](#)[\[12\]](#) This process has largely superseded the older method of oxidizing benzene due to lower raw material costs and reduced environmental concerns.[\[3\]](#)[\[13\]](#)[\[14\]](#)

The overall reaction for the n-butane route is: $\text{C}_4\text{H}_{10} + 3.5 \text{ O}_2 \rightarrow \text{C}_4\text{H}_2\text{O}_3 + 4 \text{ H}_2\text{O}$ [\[3\]](#)





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- To cite this document: BenchChem. [Maleic Anhydride: A Technical Guide for Scientific Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173083#maleic-anhydride-cas-number-and-molecular-structure]

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